

# Technical Guide: 3-Nitro-2-naphthylamine (CAS 13115-28-1)

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## Compound of Interest

Compound Name: 3-Nitro-2-naphthylamine

Cat. No.: B077541

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## Introduction

This technical guide provides a summary of the available information on **3-Nitro-2-naphthylamine** (CAS 13115-28-1). While this compound is documented as a chemical intermediate, publicly available data on its biological activity, involvement in signaling pathways, and detailed experimental protocols beyond its synthesis are limited. This guide compiles the existing data on its properties, synthesis, and suppliers.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Nitro-2-naphthylamine**. Data is compiled from various chemical databases.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	PubChem[1], ChemicalBook[3]
Molecular Weight	188.18 g/mol	PubChem[1]
Melting Point	115.5°C	ChemicalBook
Boiling Point	323.18°C (estimated)	ChemicalBook
Density	1.2577 g/cm <sup>3</sup> (estimated)	ChemicalBook
XLogP3-AA	2.9	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Topological Polar Surface Area	71.8 Å <sup>2</sup>	PubChem[1]
Refractive Index	1.5910 (estimated)	ChemicalBook
pKa	1.19 ±0.10 (predicted)	ChemicalBook

## Synthesis Protocol

A documented method for the synthesis of **3-Nitro-2-naphthylamine** involves the reduction of 2,3-Dinitronaphthalene. The following protocol is based on a literature report.[4]

Reaction: Reduction of 2,3-Dinitronaphthalene

Reagents:

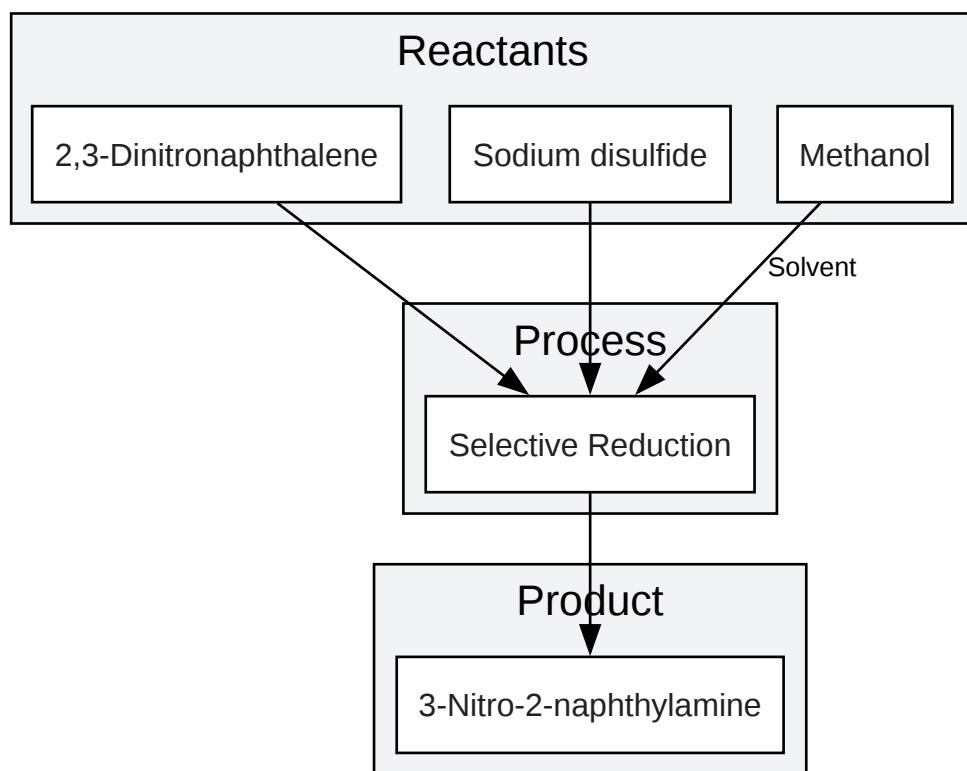
- 2,3-Dinitronaphthalene
- Sodium disulfide (Na<sub>2</sub>S<sub>2</sub>)
- Methanol

Procedure:

- Dissolve 2,3-Dinitronaphthalene in methanol.
- Add a solution of sodium disulfide to the methanolic solution of 2,3-Dinitronaphthalene.
- The reaction proceeds to selectively reduce one of the nitro groups to an amine group, yielding **3-Nitro-2-naphthylamine**.
- Further purification steps, such as recrystallization, may be necessary to obtain a pure product.

Note: This is a generalized procedure based on available literature. Researchers should consult the original publication for specific reaction conditions, stoichiometry, and safety precautions.[\[4\]](#)

### Synthesis of 3-Nitro-2-naphthylamine



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Synthesis workflow for **3-Nitro-2-naphthylamine**.

## Biological Activity and Signaling Pathways

Currently, there is a lack of publicly available scientific literature detailing the biological activity, mechanism of action, or involvement in any signaling pathways for **3-Nitro-2-naphthylamine** (CAS 13115-28-1). Searches of prominent scientific databases did not yield studies investigating its effects in biological systems.

It is important to note that the related compound, 2-naphthylamine (CAS 91-59-8), is a well-known human carcinogen, primarily associated with bladder cancer.<sup>[5][6]</sup> The carcinogenicity of 2-naphthylamine is attributed to its metabolic activation in the liver and bladder, leading to the formation of DNA adducts and subsequent genetic damage.<sup>[6][7]</sup> However, it is crucial to emphasize that **3-Nitro-2-naphthylamine** is a distinct chemical entity, and the toxicological properties of 2-naphthylamine cannot be directly extrapolated to it without experimental evidence.

## Experimental Protocols

Beyond the synthesis protocol described above, detailed experimental protocols for the use of **3-Nitro-2-naphthylamine** in biological or pharmaceutical research are not readily available in the public domain.

## Suppliers

A number of chemical suppliers list **3-Nitro-2-naphthylamine** (CAS 13115-28-1) in their catalogs. The following table provides a non-exhaustive list of potential suppliers. Researchers should verify the availability and purity of the compound from the respective suppliers.

Supplier	Location
ChemicalBook	China
Guidechem	China
Nanjing jingzhu bio-technology Co., Ltd.	China
BLD Pharm	China

## Conclusion

**3-Nitro-2-naphthylamine** (CAS 13115-28-1) is a chemical intermediate for which physicochemical properties and a synthesis method are documented. However, for an audience in drug development and research, it is critical to note the current absence of data regarding its biological activity, mechanism of action, and involvement in signaling pathways. Further research would be required to elucidate any potential biological effects and its relevance to pharmaceutical development. Researchers are advised to handle this compound with appropriate safety precautions, considering the known carcinogenicity of the related compound 2-naphthylamine.

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